

Introduction: Understanding Diethyl trans-Crotyl Phosphonate

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Compound of Interest

Compound Name: Diethyl trans-crotyl phosphonate

CAS No.: 682-34-8

Cat. No.: B1600402

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Diethyl trans-crotyl phosphonate (CAS No. 682-34-8) is an organophosphorus compound utilized in synthetic organic chemistry.[1][2] Its structure, featuring a reactive phosphonate functional group and an olefinic component, makes it a valuable reactant for various carbon-carbon bond-forming reactions, including the Pauson-Khand reaction and the synthesis of retinoid building blocks.[1] As with any reactive chemical intermediate, a thorough understanding of its hazard profile and the implementation of rigorous safety protocols are paramount for researchers and drug development professionals. This guide provides a comprehensive overview of the safety data for **diethyl trans-crotyl phosphonate**, grounded in established regulatory classifications and field-proven laboratory practices.

Chemical Identification and Physicochemical Properties

Correct identification is the foundational step in chemical safety. The properties of a substance dictate its behavior under various conditions and inform the necessary handling and storage protocols.

Synonyms: Diethyl 2-butenylphosphonate, Diethyl but-2-en-1-ylphosphonate[1][3] Molecular Formula: C₈H₁₇O₃P[3] Molecular Weight: 192.19 g/mol [3]

The following table summarizes key physicochemical data, which is critical for assessing its potential for environmental dispersion and for designing appropriate experimental and storage conditions.

Property	Value	Source
CAS Number	682-34-8	[1]
MDL Number	MFCD05865177	[1]
Physical State	Liquid	[1]
Density	1.014 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.4400	[1]
Storage Class	10 - Combustible liquids	[1]
Recommended Storage	Sealed in dry, 2-8°C	[3]

Hazard Identification and GHS Classification

Diethyl trans-crotyl phosphonate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties. Understanding these classifications is not merely a regulatory formality; it is the basis for risk assessment and the selection of appropriate personal protective equipment (PPE).

GHS Classification	Hazard Code	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation, Category 2	H315	Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Serious Eye Irritation, Category 2	H319	Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure, Category 3 (Respiratory system)	H335	May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

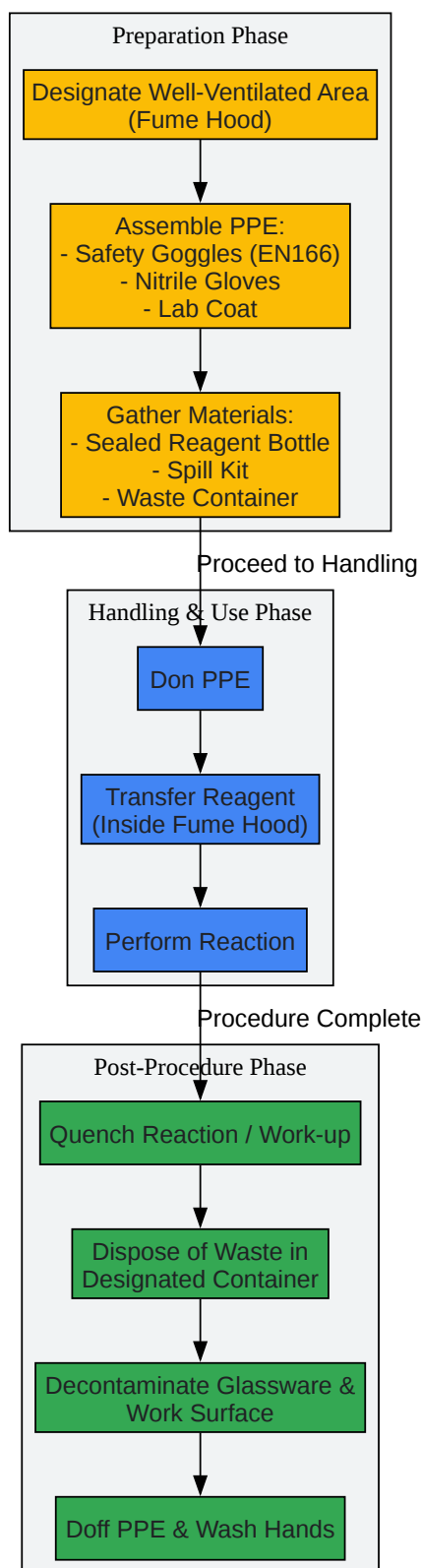
Source:[1][2][4]

The GHS07 pictogram and "Warning" signal word immediately communicate that while the substance is not acutely fatal, it can cause significant irritation and discomfort upon exposure. [1][3] The causality behind this is the chemical's ability to interact with and disrupt the epithelial tissues of the skin, eyes, and respiratory tract.

Safe Handling and Exposure Control Protocol

A self-validating safety protocol relies on a multi-layered approach, combining engineering controls, administrative procedures, and personal protective equipment. The following workflow is designed to minimize exposure risk during routine laboratory use.

Experimental Workflow for Safe Handling



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Caption: Standard Laboratory Handling Workflow.

Step-by-Step Methodology

- Engineering Controls: All manipulations of **diethyl trans-crotyl phosphonate** must be conducted within a certified chemical fume hood.[5][6] This is the primary barrier to prevent inhalation of vapors, which may cause respiratory irritation.[1][2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[5][6] This is non-negotiable due to the H319 "Causes serious eye irritation" classification.[1]
 - Skin Protection: Wear a flame-retardant lab coat and chemically resistant gloves (e.g., nitrile).[5] Always inspect gloves for tears or punctures before use. Contaminated clothing should be removed and washed before reuse.[7]
 - Respiratory Protection: Under normal fume hood use, respiratory protection is not required. However, if exposure limits are exceeded or in the event of a large spill outside of containment, a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.[1]
- Hygiene Measures: Avoid all personal contact.[8] Do not eat, drink, or smoke in the laboratory.[8][9] Wash hands thoroughly with soap and water after handling the chemical and before leaving the work area.[6]
- Storage: Store the container tightly sealed in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[3][5][10] The recommended storage temperature is between 2-8°C to ensure chemical stability.[3]

Emergency Procedures: First Aid and Spill Response

Preparedness is key to mitigating the consequences of accidental exposure or release. All personnel must be familiar with the location of emergency equipment (safety showers, eyewash stations) and these procedures.

Emergency Response Flowchart

Caption: First Aid Response Logic by Exposure Route.

First-Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[5][7] If the individual feels unwell, seek medical attention.[6]
- If on Skin: Immediately wash the affected area with plenty of soap and water.[5][6] If skin irritation develops or persists, get medical advice.[7] Contaminated clothing must be removed and laundered before reuse.[7]
- If in Eyes: This is a critical exposure route. Immediately rinse the eyes cautiously with water for at least 15 minutes, holding the eyelids apart to ensure complete irrigation.[6][7][9] If contact lenses are present, remove them if it is safe to do so and continue rinsing.[5][6] Seek immediate medical attention.[9]
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Seek medical advice if you feel unwell.[6][9]

Accidental Release Measures

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Avoid breathing vapors.[5] Remove all sources of ignition.[11]
- Containment and Cleaning: For minor spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite, or universal binder).[7][11] Collect the residue and place it in a suitable, labeled container for disposal.[5]
- Environmental Precautions: Prevent the spillage from entering drains or waterways.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: In case of fire, hazardous decomposition products may be formed, including carbon oxides and oxides of phosphorus.[6][10]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

Stability, Reactivity, and Disposal

- Reactivity: The compound is stable under recommended storage conditions.[10]
- Conditions to Avoid: Avoid exposure to heat, flames, and sparks.[12]
- Incompatible Materials: Keep away from strong oxidizing agents.[10][12]
- Disposal Considerations: All chemical waste must be handled in accordance with local, state, and federal regulations.[8] Dispose of the contents and container at an approved waste disposal plant.[5][6] Do not discharge into sewers or waterways.[8]

Toxicological and Ecological Information

- Toxicological Information: The primary health effects are irritation to the skin, eyes, and respiratory system upon direct contact.[1][2][4] There is no specific quantitative data (e.g., LD50, LC50) for **diethyl trans-crotyl phosphonate** available in the cited sources. Therefore, all contact should be minimized as a precautionary measure.
- Ecological Information: No specific data on the ecotoxicity, persistence, or bioaccumulation potential of this compound is available in the provided search results.[5] As a standard practice for chemicals with unknown environmental impact, release into the environment must be avoided.[9]

References

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